

# Diallyl malonate molecular weight and formula

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## Compound of Interest

Compound Name: *Diallyl malonate*  
Cat. No.: B160601

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## In-depth Technical Guide: Diallyl Malonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides the fundamental chemical properties of **diallyl malonate**, focusing on its molecular formula and weight. This information is critical for researchers and professionals in drug development and chemical synthesis for accurate stoichiometric calculations, analytical characterization, and experimental design.

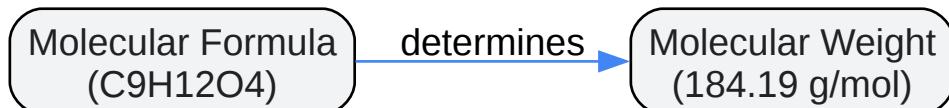
## Core Chemical Data

The essential molecular details of **diallyl malonate** are summarized in the table below. This data is foundational for any experimental or theoretical work involving this compound.

Property	Value	Source
Molecular Formula	C9H12O4	PubChem[1]
Molecular Weight	184.19 g/mol	PubChem[1]
IUPAC Name	bis(prop-2-enyl) propanedioate	PubChem[1]
CAS Number	1797-75-7	PubChem[1]

## Logical Relationship of Core Properties

The molecular formula of a compound dictates its molecular weight. The diagram below illustrates this fundamental relationship for **diallyl malonate**.



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Caption: Relationship between molecular formula and molecular weight.

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## References

- 1. Diallyl malonate | C9H12O4 | CID 228227 - PubChem [pubchem.ncbi.nlm.nih.gov]
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